

In-Depth Technical Guide to the Physical Properties of Decamethylchromocene

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Compound of Interest

Compound Name: Decamethylchromocene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **decamethylchromocene**, an organometallic compound of significant interest in various research fields. The information is presented to facilitate its use by researchers, scientists, and professionals in drug development.

Core Physical Properties

Decamethylchromocene, with the chemical formula $C_{20}H_{30}Cr$, is a crystalline solid.^[1] It is recognized for its air-sensitive nature, necessitating handling under inert atmosphere conditions.^[2]

Property	Value
Molecular Formula	$C_{20}H_{30}Cr$
Molecular Weight	322.45 g/mol ^[1]
Appearance	Brown powder or crystals ^[2]
Melting Point	Data not available in search results.
Boiling Point	Data not available in search results.
Solubility	Data not available in search results.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **decamethylchromocene**. The following sections detail the available data from various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR spectral data for **decamethylchromocene** were not explicitly found in the search results. However, the analysis of related decamethylmetallocenes suggests that NMR spectroscopy is a key characterization method.[\[3\]](#)

Ultraviolet-Visible (UV-Vis) Spectroscopy

Specific UV-Vis absorption maxima for **decamethylchromocene** were not available in the provided search results. For related ferrocenyl Schiff bases, three major absorption ranges have been observed: 259-300 nm, 300-440 nm, and 441-466 nm, with the first band attributed to the $n\text{-}\pi^*$ transition of the aromatic compound.[\[4\]](#)

Infrared (IR) Spectroscopy

Quantitative IR absorption data for **decamethylchromocene** was not found in the search results. For comparison, the IR spectrum of the C84-D2:22 fullerene isomer shows prominent absorption bands between 1050 and 1800 cm^{-1} , with a dominant maximum at 1384.6 cm^{-1} .[\[5\]](#)

Crystal Structure

A detailed crystal structure, including lattice parameters and space group, for **decamethylchromocene** was not located in the search results. However, X-ray crystallography has been successfully used to determine the structure of related decamethylmetallocenes, such as decamethylmanganocene.[\[3\]](#)

Experimental Protocols

Given the air-sensitive nature of **decamethylchromocene**, specific experimental protocols are required for its synthesis and characterization.

Synthesis of Decamethylchromocene

A general synthesis for decamethylmetallocenes involves the reaction of a metal halide with sodium pentamethylcyclopentadienide (NaCp*). For other decamethylmetallocenes, this is a well-established route.[3]

Experimental Workflow for Synthesis

Caption: General workflow for the synthesis of **decamethylchromocene**.

Characterization Methods

Standard spectroscopic and crystallographic techniques are employed for the characterization of **decamethylchromocene**, with modifications to handle its air sensitivity.

NMR Spectroscopy: Samples for NMR analysis of air-sensitive compounds are typically prepared in a glovebox or using Schlenk line techniques. The compound is dissolved in a deuterated solvent, and the NMR tube is sealed before removal from the inert atmosphere.

UV-Vis Spectroscopy: For air-sensitive samples, solutions are prepared in an inert atmosphere and transferred to a cuvette that can be sealed to prevent exposure to air during the measurement.

IR Spectroscopy: Solid samples can be prepared as mulls (e.g., with Nujol) or pellets (with KBr) inside a glovebox to prevent degradation.

X-ray Crystallography: Single crystals of air-sensitive compounds are typically mounted on the diffractometer under a stream of cold nitrogen gas to protect them from air and moisture during data collection.

Logical Relationship for Characterization

Caption: Relationship between **decamethylchromocene** and its characterization methods.

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